

Application Notes and Protocols: Acid Red 249 as a Histological Counterstain

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B3029386

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Introduction

Acid Red 249, a weak acid dye containing a sulfate ion, is an anionic azo dye traditionally used in the textile industry for coloring wool, silk, and polyamide fabrics.[1][2][3] Its chemical properties, particularly its anionic nature, make it a suitable candidate for use as a counterstain in histological applications.[4] In an acidic environment, **Acid Red 249** is expected to bind to cationic (basic) components within tissue sections, such as proteins in the cytoplasm, muscle, and connective tissue.[4][5] This provides a contrasting color to nuclear stains like hematoxylin, enabling a clearer visualization of cellular and tissue architecture.

These application notes provide a detailed, representative protocol for the use of **Acid Red 249** as a counterstain in histology. It is important to note that as a dye not traditionally used for biological staining, optimization of the following parameters is crucial for achieving desired results with specific tissue types and fixatives.[6]

Principle of Staining

The primary mechanism of staining with **Acid Red 249** is an electrostatic interaction between the anionic dye molecules and cationic tissue components. In an acidic solution, the amino groups of proteins within the cytoplasm and extracellular matrix become protonated, resulting in a net positive charge. The negatively charged sulfonate groups of the **Acid Red 249** molecules then form ionic bonds with these positively charged sites, imparting a red color to these

structures. The intensity of the staining is dependent on the pH of the staining solution; a more acidic environment enhances the positive charge of the tissue proteins, leading to a stronger dye-binding capacity.[4][5]

Data Presentation

The following tables summarize the key chemical and physical properties of **Acid Red 249** and provide a starting point for the optimization of staining parameters.

Table 1: Properties of **Acid Red 249**

Property	Value	Reference
C.I. Name	Acid Red 249	[2]
C.I. Number	18134	[2]
CAS Number	6416-66-6	[2]
Molecular Formula	$C_{29}H_{20}ClN_3Na_2O_{10}S_3$	[2]
Molecular Weight	748.11 g/mol	[2]
Appearance	Dark red powder	[1]
Solubility	Soluble in water	[1]

Table 2: Recommended Starting Parameters for **Acid Red 249** Counterstaining

Parameter	Recommended Range	Notes
Staining Solution Concentration	0.5% - 1.0% (w/v) in distilled water	Higher concentrations may lead to overstaining.
pH of Staining Solution	2.5 - 3.5	An acidic pH is crucial for effective staining. Adjust with acetic acid.
Staining Time	1 - 5 minutes	This is highly dependent on tissue type, thickness, and desired intensity.
Differentiation (Optional)	0.2% Acetic Acid in 95% Ethanol	A brief rinse can help to remove excess stain and improve contrast.
Fixative Compatibility	Formalin-fixed, paraffin-embedded tissues	Should be compatible with most common histological fixatives.

Experimental Protocols

The following is a representative protocol for using **Acid Red 249** as a counterstain for hematoxylin on formalin-fixed, paraffin-embedded tissue sections.

Materials

- **Acid Red 249** powder
- Distilled water
- Glacial acetic acid
- Paraffin-embedded tissue sections on slides
- Xylene or xylene substitute
- Graded ethanol series (100%, 95%, 70%)

- Hematoxylin solution (e.g., Harris or Mayer's)
- Acid alcohol (e.g., 1% HCl in 70% ethanol)
- Bluing reagent (e.g., Scott's tap water substitute or dilute ammonium hydroxide)
- Permanent mounting medium
- Coverslips

Preparation of Staining Solution

1% **Acid Red 249** Staining Solution (Aqueous)

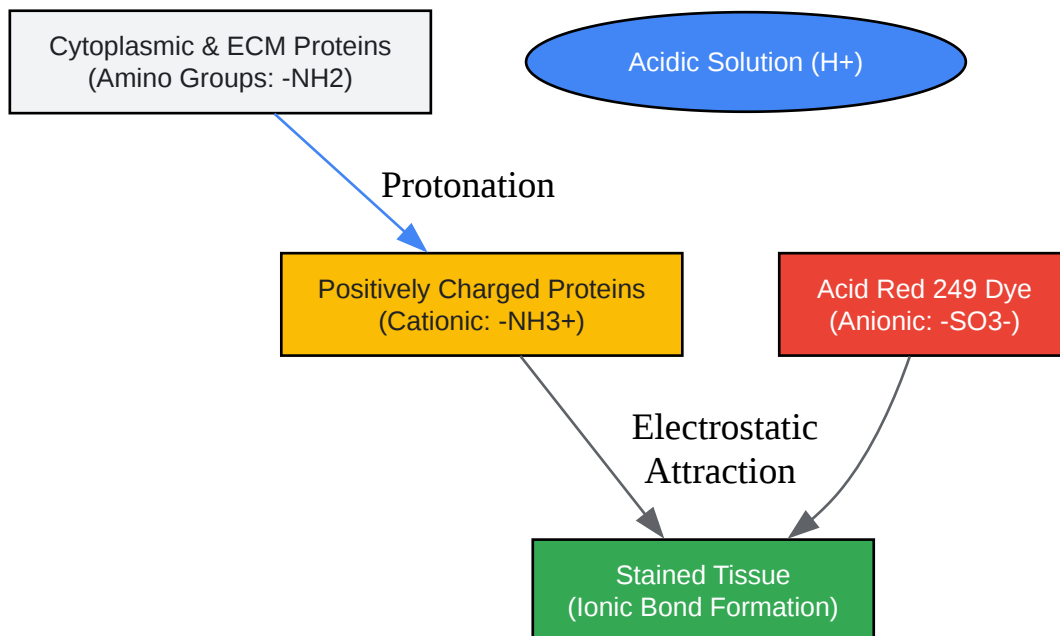
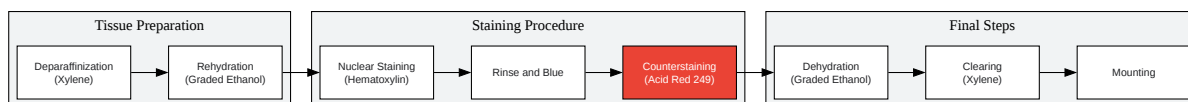
- Weigh 1.0 g of **Acid Red 249** powder and dissolve it in 100 mL of distilled water.
- Stir until the dye is completely dissolved. Gentle heating may be necessary.
- Add 0.5 mL of glacial acetic acid to acidify the solution.
- Verify that the pH is between 2.5 and 3.5 using a pH meter or pH indicator strips. Adjust as necessary with glacial acetic acid.
- Filter the solution before use to remove any undissolved particles.

Staining Procedure

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer slides through two changes of 100% ethanol for 3 minutes each.
 - Hydrate through two changes of 95% ethanol for 3 minutes each.
 - Rinse in 70% ethanol for 3 minutes.
 - Rinse in running tap water.

- Nuclear Staining:
 - Immerse slides in a filtered hematoxylin solution for 5-10 minutes.
 - Rinse in running tap water.
 - Differentiate in 1% acid alcohol with a few quick dips.
 - Rinse in running tap water.
 - "Blue" the sections in a suitable bluing reagent for 1-2 minutes.
 - Wash in running tap water for 5 minutes.
- **Acid Red 249** Counterstaining:
 - Immerse slides in the 1% **Acid Red 249** staining solution for 1-5 minutes. This step requires optimization.
 - Briefly rinse in distilled water to remove excess stain.
 - (Optional) Differentiate with a quick rinse in 0.2% acetic acid in 95% ethanol if overstaining occurs.
- Dehydration, Clearing, and Mounting:
 - Dehydrate rapidly through two changes of 95% ethanol for 2 minutes each.
 - Dehydrate through two changes of 100% ethanol for 2 minutes each.
 - Clear in two changes of xylene or a xylene substitute for 5 minutes each.
 - Mount with a permanent mounting medium and apply a coverslip.

Visualizations



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References

- 1. Acid Red 249 - Weak Acid Brilliant Red B - from Emperor Chem [emperordye.com]
- 2. world dye variety.com [world dye variety.com]
- 3. Acid red 249 [himedialabs.com]
- 4. benchchem.com [benchchem.com]
- 5. ri.conicet.gov.ar [ri.conicet.gov.ar]

- 6. The Chemistry of Dyes and Staining - National Diagnostics [nationaldiagnostics.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Acid Red 249 as a Histological Counterstain]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029386#using-acid-red-249-as-a-counterstain-in-histology]

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